

Technical Data Sheet: Physicochemical Properties of Cyclopentanecarbaldehyde

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Compound of Interest

Compound Name: Cyclopentanecarbaldehyde

Cat. No.: B151901

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This technical guide provides a focused overview of the boiling point and other key physical properties of **Cyclopentanecarbaldehyde** (CAS No: 872-53-7). It includes a standardized experimental protocol for boiling point determination via simple distillation and a workflow diagram for the procedure.

Physicochemical Data for Cyclopentanecarbaldehyde

The following table summarizes the key quantitative data for **cyclopentanecarbaldehyde**.

| Property | Value | Source(s) |
|---------------------|--|-----------------|
| Boiling Point | 140-141 °C | [1][2][3][4][5] |
| 140 °C | [6] | |
| Density | 0.919 g/mL at 25 °C | [1][2][3][4][5] |
| Refractive Index | n _{20/D} 1.4430 | [1][2][3][4][5] |
| Flash Point | 28.3 °C (82.9 °F) - closed cup | [3][5][6] |
| Molecular Formula | C ₆ H ₁₀ O | [6] |
| Molecular Weight | 98.14 g/mol | [4][5][6] |
| Appearance | Clear colorless to light yellow liquid | [1][2][4] |
| Storage Temperature | 2-8°C | [1][3][4][5][6] |

Experimental Protocol: Boiling Point Determination by Simple Distillation

This section details a generalized but comprehensive methodology for determining the boiling point of a liquid compound such as **cyclopentanecarbaldehyde** at atmospheric pressure. Simple distillation is suitable for purifying and identifying compounds that are thermally stable and do not have other volatile components with close boiling points.[5][7]

Objective: To determine the boiling point of a liquid sample by measuring the temperature of its vapor as it condenses during distillation.[7]

Apparatus:

- Round-bottom distillation flask
- Heating mantle or sand bath
- Clamps and stand

- Distillation head (still head)
- Thermometer and adapter
- Condenser (Liebig or similar)
- Receiving flask (e.g., Erlenmeyer flask)
- Boiling chips or a magnetic stir bar
- Tubing for condenser water
- Barometer

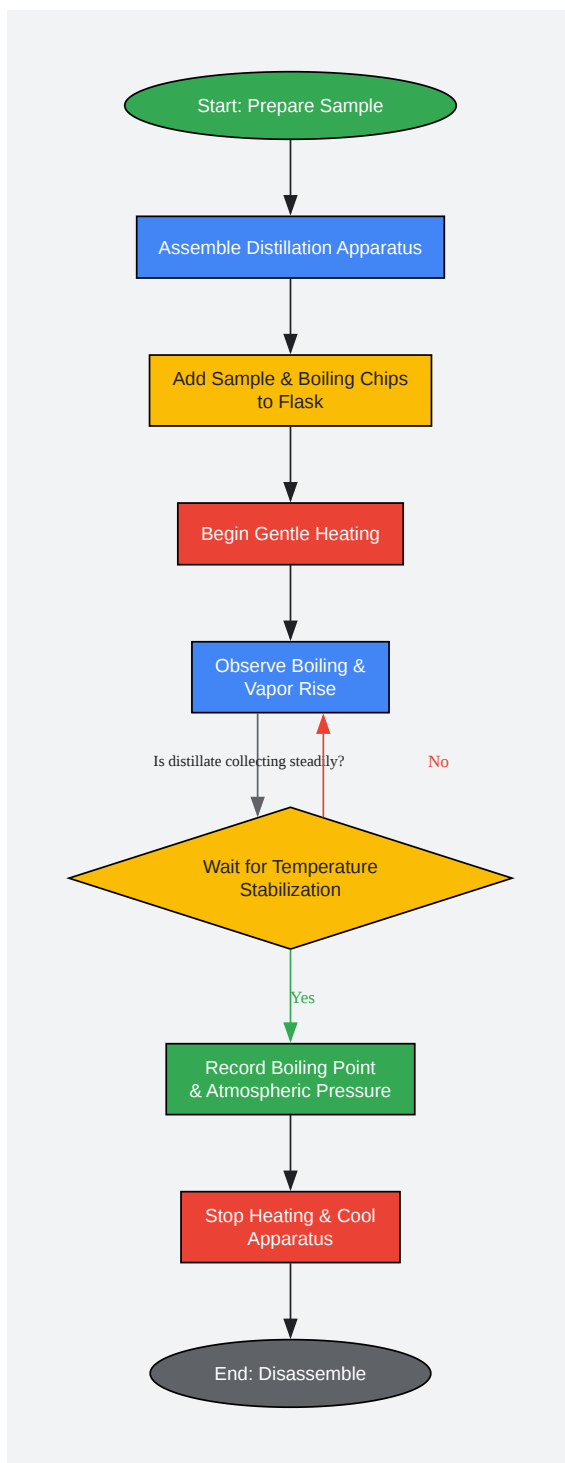
Procedure:

- Apparatus Assembly:
 - Place 5-10 mL of the liquid sample (e.g., **cyclopentanecarbaldehyde**) into a clean, dry round-bottom flask.[3]
 - Add a few boiling chips or a stir bar to the flask to ensure smooth boiling.
 - Securely clamp the flask to a stand over the heating source.
 - Fit the distillation head into the neck of the flask.
 - Insert the thermometer into the adapter at the top of the distillation head. The top of the thermometer bulb should be positioned slightly below the side arm leading to the condenser to accurately measure the temperature of the vapor entering the condenser.[8]
 - Attach the condenser to the side arm of the distillation head and secure it with a clamp.
 - Connect the lower inlet of the condenser jacket to a cold water source and run a tube from the upper outlet to a drain.
 - Place the receiving flask at the end of the condenser to collect the distillate.[8]
- Distillation Process:

- Turn on the cooling water to the condenser, ensuring a gentle, steady flow.
- Begin heating the distillation flask gently.
- Observe the liquid as it begins to boil and the vapor rises into the distillation head.
- Monitor the thermometer. The temperature will rise and then stabilize as the vapor reaches thermal equilibrium with the condensing liquid.^[2]
- Record the temperature when it is constant and the distillate is being collected in the receiving flask at a steady rate (approximately 1-2 drops per second).^[2] This stable temperature is the boiling point of the liquid.
- It is crucial that the thermometer bulb remains wet with condensing liquid to obtain an accurate reading.^[2]
- Data Recording and Completion:
 - Record the stable temperature reading as the observed boiling point.
 - Record the ambient atmospheric pressure from a barometer, as boiling point is pressure-dependent.^[6]
 - Stop heating once a small amount of liquid remains in the distillation flask; never distill to dryness.^[2]
 - Allow the apparatus to cool completely before disassembling.

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of a liquid's boiling point.



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Caption: Workflow for Boiling Point Determination by Distillation.

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